

Safe laboratory handling, storage, and disposal of O-Phenolsulfonic acid

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Compound of Interest

Compound Name: *O-Phenolsulfonic acid*

Cat. No.: *B3427649*

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Application Notes and Protocols for o-Phenolsulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe laboratory handling, storage, and disposal of **o-phenolsulfonic acid**. Adherence to these protocols is crucial to ensure personnel safety and minimize environmental impact.

Introduction

O-Phenolsulfonic acid (2-hydroxybenzenesulfonic acid) is a strong aromatic sulfonic acid.^[1] ^[2] It is a yellowish liquid that can turn brown upon exposure to air and is soluble in water and alcohol.^[1]^[3] This compound is utilized as a laboratory reagent, in water analysis, and in the manufacturing of pharmaceuticals. Due to its corrosive nature and moderate toxicity, stringent safety measures are necessary during its handling and disposal.^[4]

Hazard Identification and Classification

O-Phenolsulfonic acid is classified as a corrosive substance.^[2] It can cause severe skin burns and eye damage.^[5] Ingestion is harmful and inhalation may cause respiratory irritation.^[5]

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.[\[6\]](#)
- H341: Suspected of causing genetic defects.[\[6\]](#)
- H290: May be corrosive to metals.[\[6\]](#)

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of **o-phenolsulfonic acid**.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₆ H ₆ O ₄ S	[1] [2]
Molecular Weight	174.17 g/mol	
Appearance	Yellowish liquid, turns brown on exposure to air	[1] [3]
Solubility	Miscible with water and alcohol	[1] [3]
Melting Point	145°C (rough estimate)	[1]
Boiling Point	275.14°C (rough estimate)	[1]
Density (65% solution)	1.33 g/cm ³ at 20°C	[6]
pKa (Predicted)	-0.60 ± 0.15	

Table 2: Toxicological Data

Test	Species	Route	Value	References
LD50	Rat	Oral	1900 mg/kg	
LD50	Mouse	Oral	1500 mg/kg	
LD50	Rat	Intraperitoneal	165 mg/kg	
LD50	Rat	Subcutaneous	4000 mg/kg	
LD50	Mouse	Intraperitoneal	140 mg/kg	
LD50	Mouse	Subcutaneous	4200 mg/kg	

Experimental Protocols: Safe Handling and Use Personal Protective Equipment (PPE)

Before handling **o-phenolsulfonic acid**, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles and a face shield are mandatory.[4]
- Hand Protection: Acid-resistant gloves (e.g., butyl rubber, neoprene) must be worn.[4]
- Skin Protection: An acid-resistant apron or lab coat is required.[4] Where splashing is possible, additional chemical-resistant protective clothing should be used.[4]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[7] If vapor concentrations are high, an air-purifying respirator with an appropriate cartridge or a supplied-air respirator may be necessary.[4]

Handling Procedures

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) for **o-phenolsulfonic acid** before starting any work.
 - Ensure a safety shower and eyewash station are readily accessible and in good working order.[7]

- Have appropriate spill cleanup materials available.
- Dispensing and Use:
 - Conduct all work with **o-phenolsulfonic acid** in a certified chemical fume hood to minimize inhalation exposure.
 - When diluting, always add the acid slowly to water, never the other way around, to prevent splattering and excessive heat generation.[4]
 - Avoid contact with skin, eyes, and clothing.[8]
 - Do not eat, drink, or smoke in the laboratory area.[9]
 - Wash hands thoroughly after handling.

Storage Protocols

Proper storage of **o-phenolsulfonic acid** is critical to maintain its stability and prevent hazardous situations.

- Containers: Store in tightly sealed, corrosion-resistant containers, such as those with a polyethylene lining.[4][10]
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[9][10]
- Segregation: Store separately from incompatible materials such as bases, strong oxidizing agents, and reactive metals.[10] It is also incompatible with ferrous metals, leather, and cotton.[4]
- Temperature: Avoid storing below 5°C (41°F) or above 60°C (140°F) for extended periods.[4] The product may crystallize at temperatures below -5°C.[9]

Spill and Emergency Procedures

Spill Response

- Evacuate: Evacuate all non-essential personnel from the spill area.[4]

- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: For small spills, absorb the material with a non-combustible absorbent such as sand or vermiculite.[4] For large spills, dike the area to prevent spreading.[4]
- Neutralization: Slowly neutralize the spilled acid with a suitable agent like sodium bicarbonate or a commercial acid neutralizer.
- Cleanup: Collect the absorbed and neutralized material into a suitable, labeled container for disposal.[5]
- Decontamination: Clean the spill area thoroughly with water.[9]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 20 minutes, occasionally lifting the upper and lower eyelids.[4][7] Seek immediate medical attention.[4][7]
- Skin Contact: Immediately remove all contaminated clothing.[7] Flush skin with plenty of water for at least 20 minutes.[4] Seek immediate medical attention.[8]
- Inhalation: Move the exposed person to fresh air.[4] If breathing is difficult, administer oxygen.[4] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious, give one or two glasses of water or milk to drink.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]

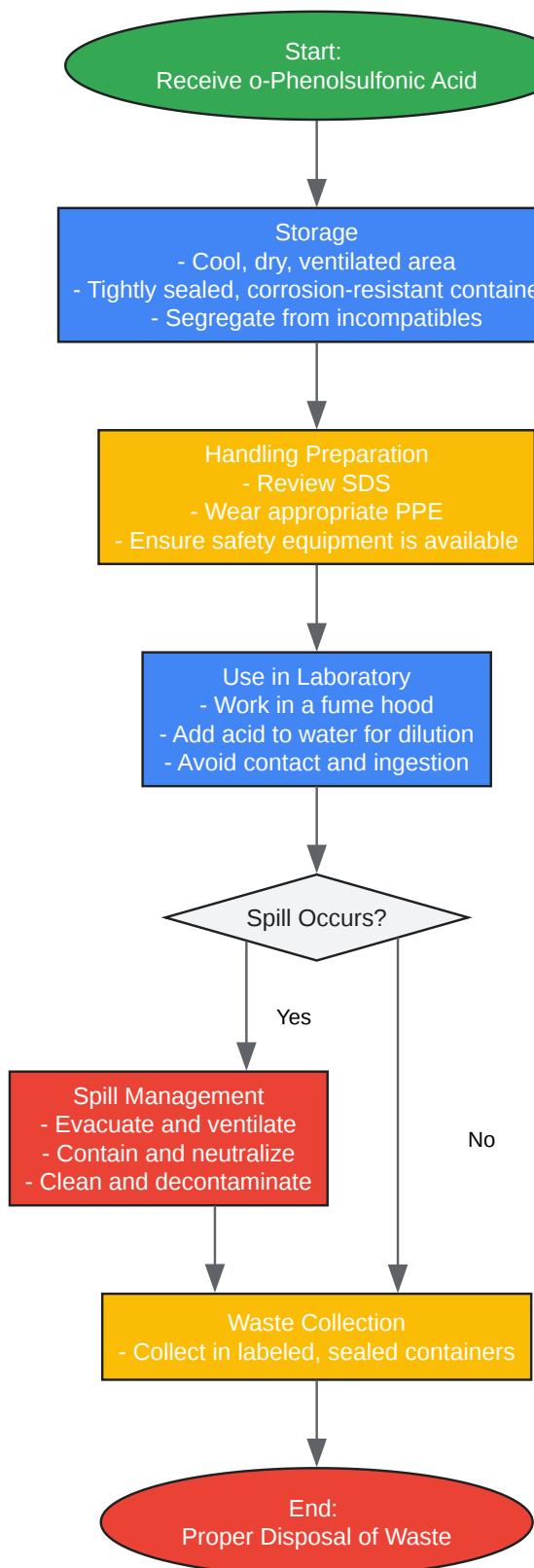
Disposal Protocols

O-Phenolsulfonic acid and its contaminated materials are considered hazardous waste.

- Waste Collection: Collect all waste containing **o-phenolsulfonic acid** in clearly labeled, sealed, and corrosion-resistant containers.[5]
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company.[5] Follow all federal, state, and local regulations for hazardous waste disposal.[4] Do not dispose of it down the drain.[5]

Visualization of Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling, storage, and disposal of **o-phenolsulfonic acid**.

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Caption: Workflow for safe handling of **o-Phenolsulfonic acid**.

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